

Molecular formula and molecular weight of Disperse Red 91

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Compound of Interest

Compound Name: *Disperse red 91*

Cat. No.: *B076703*

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An In-depth Technical Guide to Disperse Red 91

This technical guide provides a detailed overview of the chemical properties of **Disperse Red 91**, a synthetic dye belonging to the anthraquinone class. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who require precise information on this compound.

Chemical Identity and Properties

Disperse Red 91 is a disperse dye used in the textile industry for coloring hydrophobic fibers such as polyester. Its chemical structure and properties are crucial for understanding its application and potential biological interactions.

The core quantitative data for **Disperse Red 91** are summarized in the table below. There are some discrepancies in the reported molecular formula in the literature. The formula $C_{20}H_{21}NO_5$ is the most consistently reported in chemical databases.[\[1\]](#)[\[2\]](#)

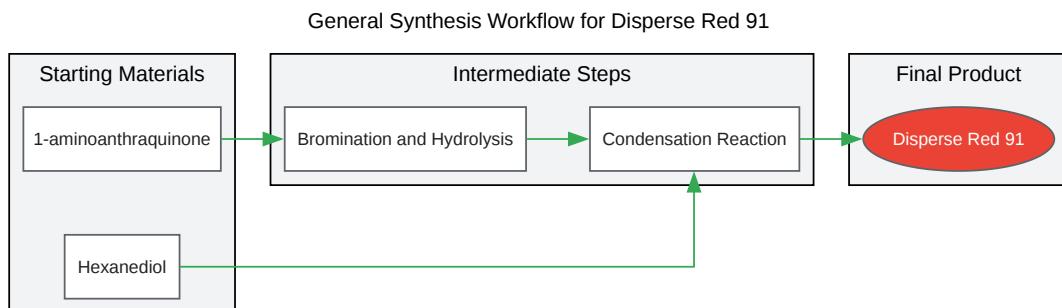
Parameter	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₁ NO ₅	[1] [2]
C ₁₇ H ₁₆ CIN ₅ O ₂	[3]	
Molecular Weight	355.39 g/mol	[2]
355.38 g/mol	[3]	
CAS Number	12236-10-1	[3]

Synthesis Methodology

While detailed, step-by-step experimental protocols for the industrial synthesis of **Disperse Red 91** are proprietary and not extensively published, the general manufacturing method involves a multi-step chemical synthesis. The process begins with the modification of 1-aminoanthraquinone, followed by a condensation reaction.

A general manufacturing method involves the halogenation and hydrolysis of 1-aminoanthracene-9,10-dione, followed by condensation with a glycol.[\[3\]](#) Another described method for the synthesis of a Disperse Red dye, which may be analogous to **Disperse Red 91**, involves the reaction of Disperse Red 60 with hexylene glycol in the presence of a catalyst and an acid-binding agent.

The logical workflow for the general synthesis of **Disperse Red 91** can be visualized as follows:



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Caption: General synthesis workflow for **Disperse Red 91**.

Signaling Pathways and Toxicological Profile

Currently, there is a lack of publicly available scientific literature detailing specific signaling pathways activated or modulated by **Disperse Red 91** in biological systems. Research on the toxicological effects of disperse dyes often focuses on classes of dyes, such as azo dyes, or on other specific disperse dyes like Disperse Red 1 or Disperse Red 9.^{[4][5]} Therefore, a specific signaling pathway diagram for **Disperse Red 91** cannot be provided at this time. Professionals in drug development should consider the general toxicological profiles of anthraquinone-based dyes and conduct specific assays to determine the biological activity of **Disperse Red 91**.

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• To cite this document: BenchChem. [Molecular formula and molecular weight of Disperse Red 91]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076703#molecular-formula-and-molecular-weight-of-disperse-red-91]

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